

A Comparative Analysis of (E)-L-652343: In Vitro and In Vivo Efficacy

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Compound of Interest

Compound Name: (E)-L-652343

Cat. No.: B1673814

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(E)-L-652343 is a potent dual inhibitor of cyclooxygenase (COX) and 5-lipoxygenase (5-LOX), key enzymes in the arachidonic acid cascade that produce pro-inflammatory mediators. This guide provides a comprehensive comparison of the available in vitro and in vivo data for **(E)-L-652343**, offering valuable insights for researchers, scientists, and drug development professionals.

Data Presentation: A Quantitative Overview

The following table summarizes the key quantitative data for **(E)-L-652343** from both in vitro and in vivo studies. This allows for a direct comparison of its potency and efficacy in different experimental settings.

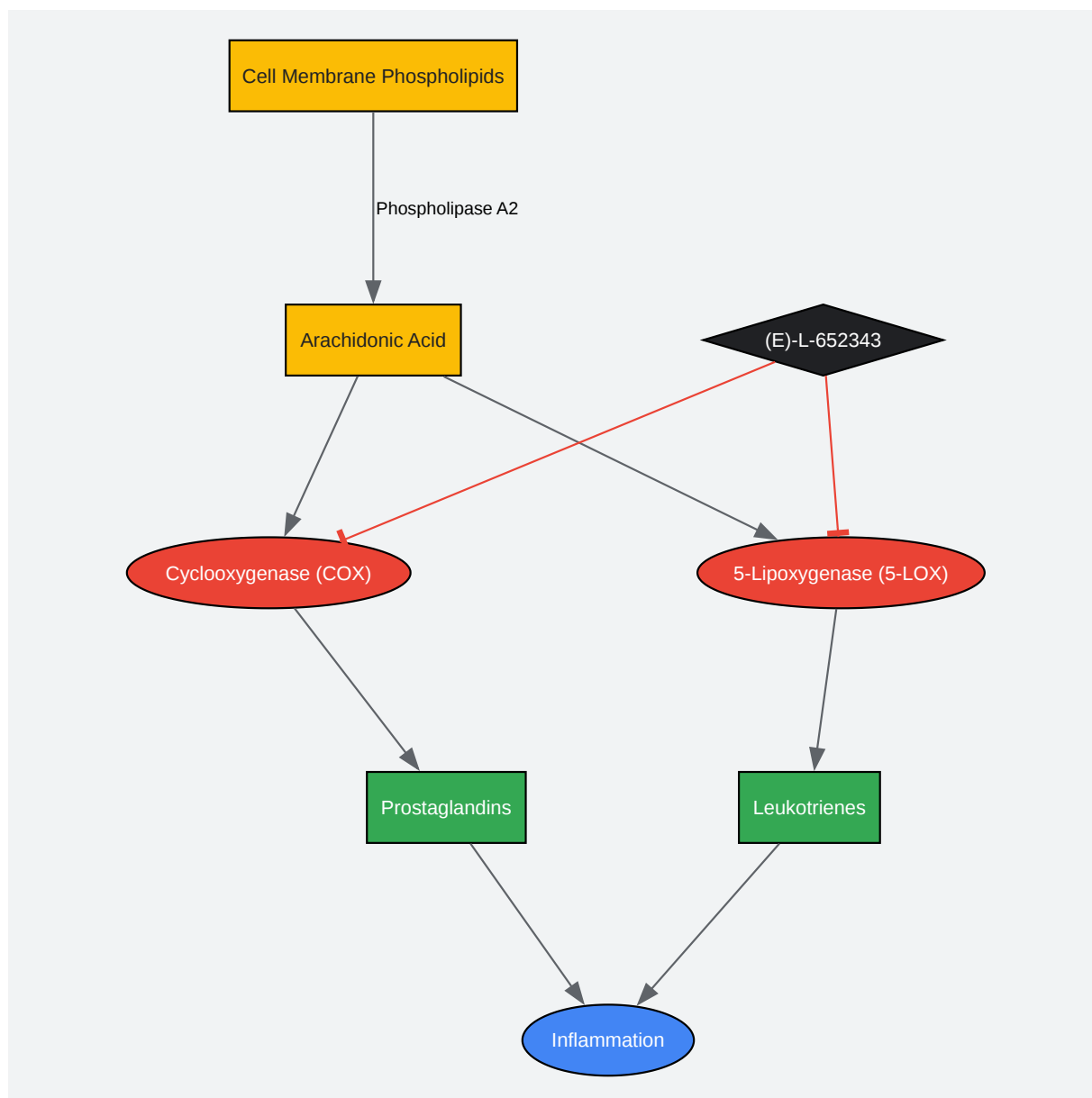
Parameter	In Vitro Data	In Vivo Data
Target Enzyme(s)	Cyclooxygenase (COX), 5-Lipoxygenase (5-LOX)	Cyclooxygenase (COX), 5-Lipoxygenase (5-LOX)
IC50 (5-Lipoxygenase)	1.4 μ M (in isolated human polymorphonuclear leukocytes) [1]	Not Applicable
IC50 (COX-1)	Data not available in the searched literature.	Not Applicable
IC50 (COX-2)	Data not available in the searched literature.	Not Applicable
ED50	Not Applicable	Data not available in the searched literature.
Animal Model	Not Applicable	Carrageenan-induced paw edema in rats[2][3][4]

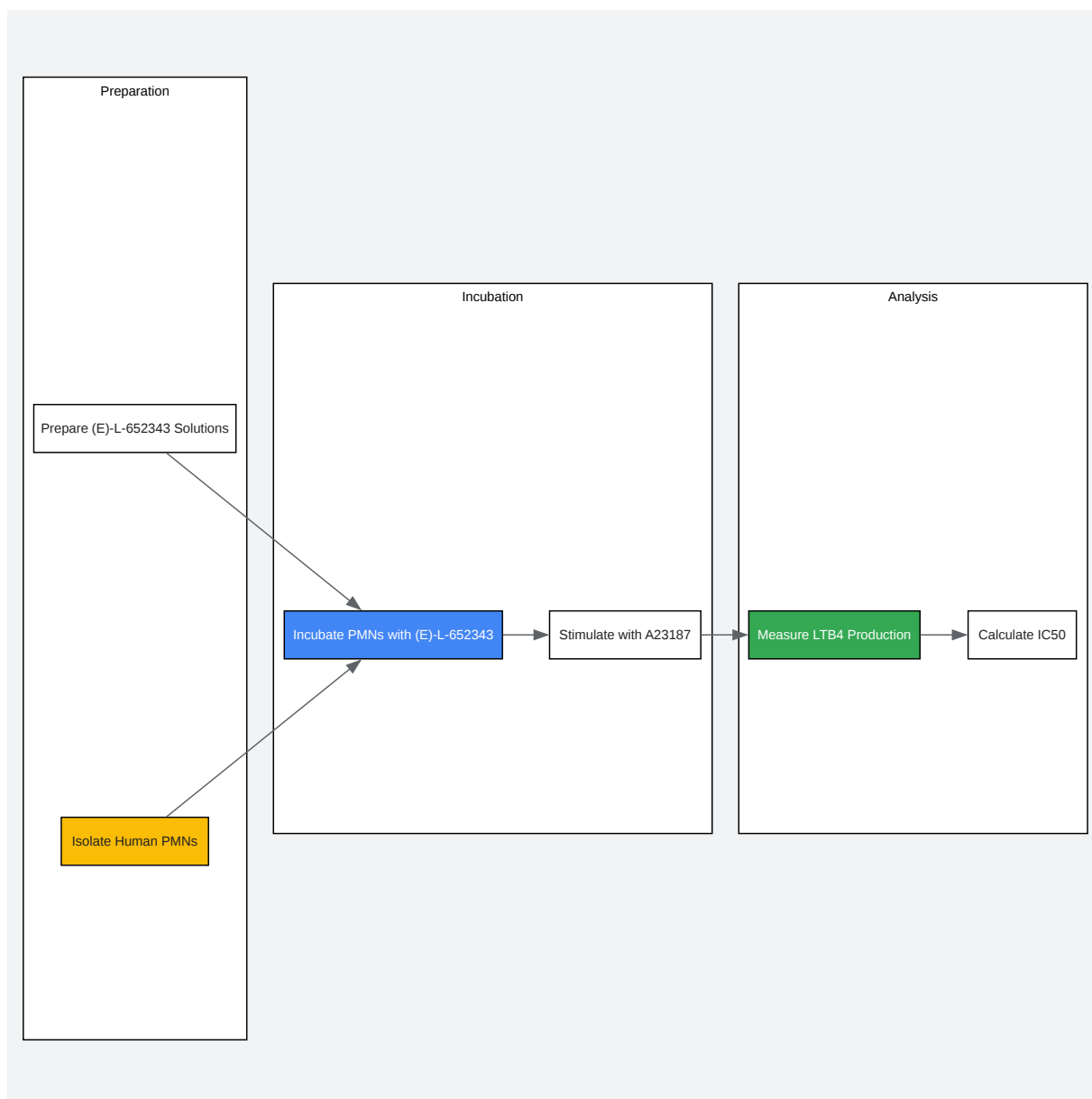
Signaling Pathway and Experimental Workflows

To visualize the mechanism of action and experimental procedures, the following diagrams have been generated using the DOT language.

Arachidonic Acid Signaling Pathway

This diagram illustrates the metabolic cascade of arachidonic acid and the points of inhibition by **(E)-L-652343**.







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